

N-(2-Methyl-3-nitrophenyl)acetamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: N-(2-Methyl-3-nitrophenyl)acetamide

Cat. No.: B181354

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Disclaimer: Specific safety and toxicological data for **N-(2-Methyl-3-nitrophenyl)acetamide** are not readily available in published literature or standard safety data sheets. This guide has been developed by synthesizing information from structurally similar compounds, including its isomers and precursors. The recommendations herein are based on a conservative assessment of potential hazards and should be treated as a baseline for safe laboratory practice. All handling of this chemical must be conducted by trained personnel within a controlled laboratory setting.

Section 1: Introduction and Hazard Analysis

N-(2-Methyl-3-nitrophenyl)acetamide is a substituted nitroaromatic compound. While its primary application is as an intermediate in organic synthesis, the absence of specific toxicological data necessitates a cautious approach to its handling. The safety profile is inferred from related nitroaromatic compounds, which are known to have potential health effects.

The molecular structure, featuring a nitro group and a methyl group on the phenyl ring ortho and meta to the acetamide group, respectively, suggests potential for reactivity and biological activity. The precursor, 2-Methyl-3-nitroaniline, is classified as toxic and an irritant, providing a strong basis for handling its acetylated derivative with significant care.^{[1][2]}

Anticipated GHS Hazard Classification

Based on data from structural isomers like N-(2-Methyl-5-nitrophenyl)acetamide and N-(3-Nitrophenyl)acetamide, a conservative, presumptive Globally Harmonized System (GHS) classification for **N-(2-Methyl-3-nitrophenyl)acetamide** is as follows.[3][4][5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Carcinogenicity (Suspected)	Category 2	H351: Suspected of causing cancer

This classification is predictive and not officially assigned. It is derived from related compounds for risk assessment purposes.

Primary Routes of Exposure and Toxicological Concerns

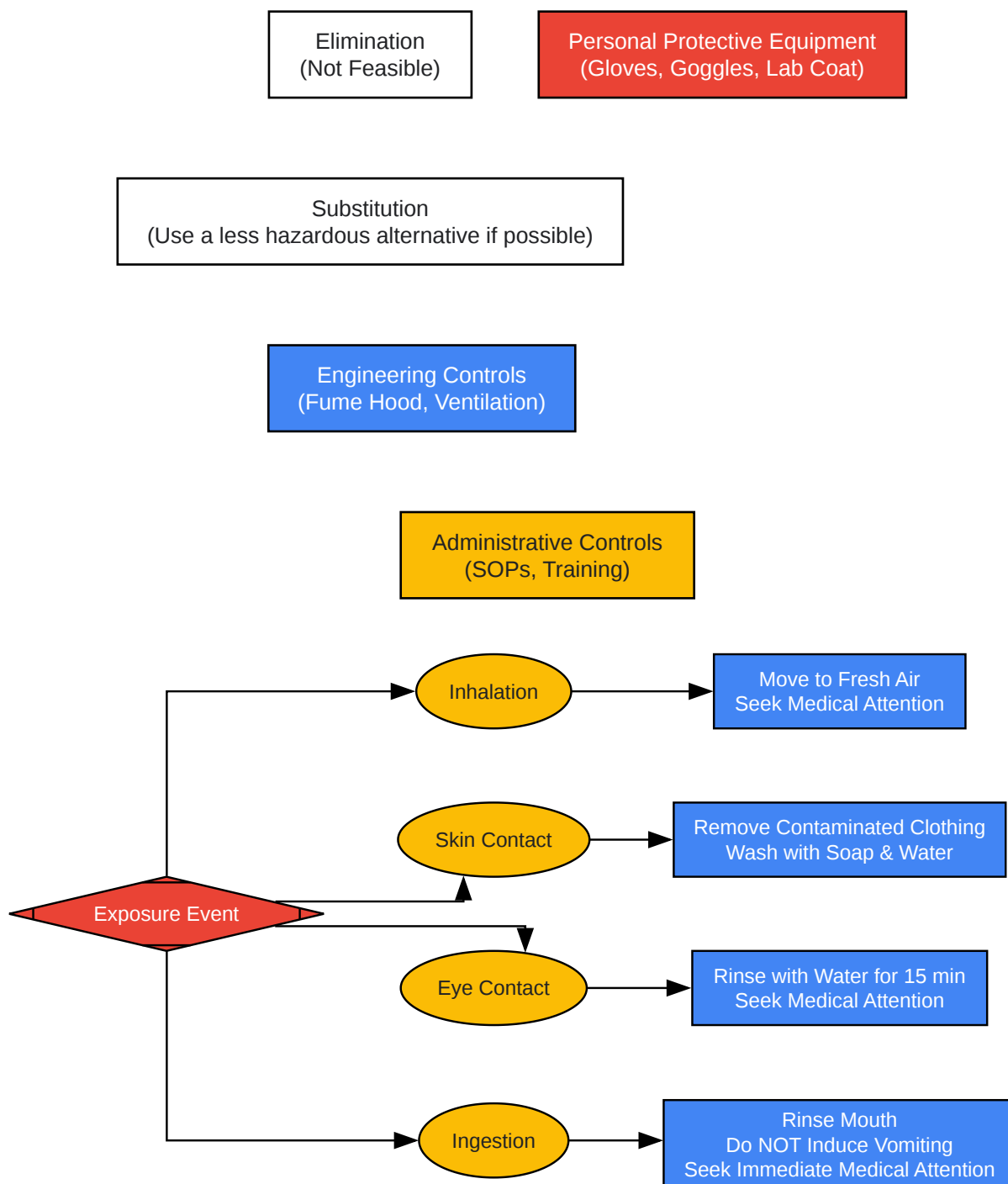
The primary routes of occupational exposure are inhalation of dust particles, skin contact, and eye contact. Ingestion is a risk in cases of poor laboratory hygiene.

- Inhalation: May cause irritation to the respiratory tract.[3][6][7]
- Skin Contact: Can cause skin irritation. Prolonged contact may lead to absorption.[3][6][7]
- Eye Contact: Causes serious eye irritation.[3][6]
- Ingestion: Harmful if swallowed.[7]
- Chronic Exposure: As with many nitroaromatic compounds, there is a concern for long-term effects. The precursor 2-Methyl-5-nitroaniline is suspected of causing cancer.[7] Absorption into the body can potentially lead to the formation of methemoglobin, which impairs the

blood's ability to transport oxygen, causing cyanosis (a bluish discoloration of the skin). The onset of these symptoms may be delayed.[3]

Section 2: Exposure Controls and Personal Protection

A multi-tiered approach, grounded in the hierarchy of controls, is essential for safely handling **N-(2-Methyl-3-nitrophenyl)acetamide**.



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Caption: First Aid Workflow for Chemical Exposure.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4]* In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor. [4]* In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [3][6]* If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a poison control center or doctor immediately. [4]

Accidental Release Measures

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Avoid dust formation. [4]4. Cleanup:
 - Wear full PPE, including respiratory protection.
 - Dampen the spilled solid with water or 60-70% ethanol to prevent dust from becoming airborne. [2] * Carefully sweep or vacuum the material into a suitable, closed container for disposal. [3] * Clean the spill area thoroughly with soap and water.
- Reporting: Report the spill according to institutional protocols.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray. [4]* Specific Hazards: Under fire conditions, toxic fumes may be emitted, including nitrogen oxides (NO_x) and carbon monoxide (CO). [3]* Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear. [4][8]

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